Technical Guide: Solubility & Physicochemical Profiling of Monosodium Maleate Trihydrate

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Compound of Interest

Compound Name: *MonosodiuM Maleate Trihydrate*

Cat. No.: *B8003687*

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Executive Summary

Monosodium Maleate Trihydrate (CAS: 3105-55-3), chemically known as sodium hydrogen maleate trihydrate, represents a critical intermediate in pharmaceutical salt selection and buffer formulation.[1] Unlike its dicarboxylic acid precursor (maleic acid), this semi-salt exhibits a distinct solubility profile governed by its ionic character and stable triclinic hydration shell.

This guide provides a definitive analysis of its solubility behavior, contrasting its hyper-solubility in aqueous media with its variable performance in organic solvents.[2] It serves as a roadmap for scientists optimizing crystallization processes, buffer systems, or solid-state characterizations.

Physicochemical Architecture

To understand solubility, one must first understand the solid state. **Monosodium Maleate Trihydrate** is not merely a salt; it is a coordination complex defined by a specific hydration lattice.

- Crystal System: Triclinic, Space Group

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or

.[3]

- Coordination Geometry: The sodium cation (

) is hexacoordinated, forming a distorted octahedral geometry involving oxygen atoms from the carboxylate groups and the water molecules.

- Hydrogen Bonding: A defining feature is the intramolecular hydrogen bond within the hydrogen maleate anion (

  ), which stabilizes the cis-configuration (Z-isomer) and influences its pKa and dissolution kinetics.

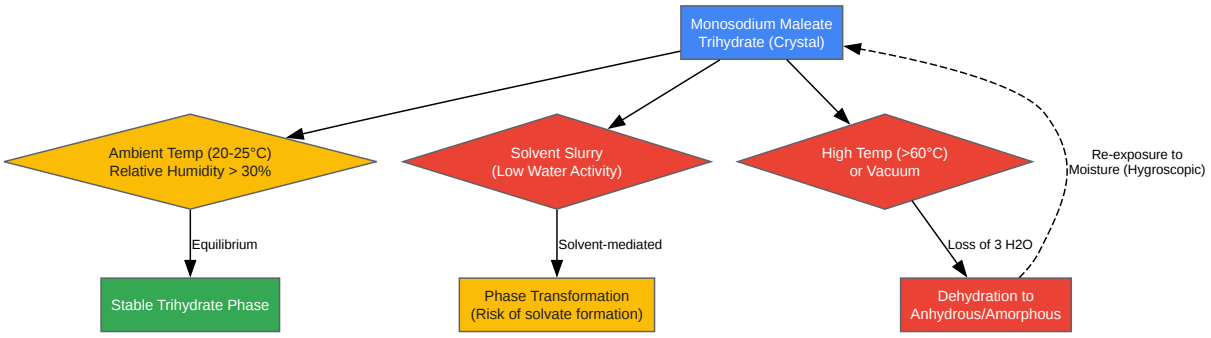
- Hydration Stability: The trihydrate form is the thermodynamically stable phase at ambient conditions. Dehydration occurs upon heating or exposure to desiccating solvents (low water activity), often leading to an amorphous or metastable anhydrous phase.

Diagram 1: Hydrate Stability & Phase Transformation Logic

This decision tree illustrates the stability of the trihydrate form based on environmental water activity (

) and temperature.

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Caption: Stability logic for **Monosodium Maleate Trihydrate**. The compound is stable at ambient humidity but susceptible to dehydration under thermal stress or in dry organic solvents.

Solubility Profiling: Water vs. Organic Solvents[4]

The solubility of **Monosodium Maleate Trihydrate** is dictated by the "Like Dissolves Like" principle, modified by the lattice energy of the salt.

Aqueous Solubility (The Dominant Phase)

- Classification: Freely Soluble.[4][5][6]
- Metric: > 500 g/L (estimated at 20°C).
- Mechanism: The high dielectric constant of water (

) effectively shields the electrostatic attraction between

  and the hydrogen maleate anion. Furthermore, the hydration shell of the crystal lattice integrates seamlessly with bulk water, lowering the activation energy for dissolution.
- pH Impact: Dissolution results in an acidic solution (pH ~4-5) due to the remaining acidic proton on the maleate anion (

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).

Organic Solvent Solubility

The solubility drops precipitously as the solvent polarity decreases.

- Polar Protic (Methanol, Ethanol):
  - Solubility: Moderate to Soluble.
  - Utility: Methanol is often used for recrystallization or as a co-solvent. The hydroxyl groups can solvate the anion, though less effectively than water.
- Polar Aprotic (DMSO, DMF):
  - Solubility: Soluble.[1][2][4][5][6][7][8]
  - Utility: DMSO is the standard solvent for NMR analysis. It solvates cations (

) effectively via its oxygen atom but leaves anions relatively "naked" (reactive).
- Intermediate/Ketones (Acetone, MEK):
  - Solubility: Sparingly Soluble to Insoluble.
  - Utility: Acetone acts as a potent antisolvent. Adding acetone to a saturated aqueous solution of monosodium maleate will precipitate the salt (often as the trihydrate if water is present, or anhydrous if dry).
- Non-Polar (Toluene, Hexane, Chloroform):
  - Solubility: Practically Insoluble.
  - Utility: Used as washing agents to remove non-polar impurities without dissolving the salt.

Table 1: Comparative Solubility Matrix

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Solvent Class	Representative Solvent	Solubility Status	Primary Interaction Mechanism	Application
Aqueous	Water ( )	High (>1 M)	Ion-Dipole, H-Bonding	Buffer, Stock Solution
Polar Protic	Methanol	Moderate	H-Bonding, Dielectric shielding	Crystallization Co-solvent
Polar Protic	Ethanol / IPA	Low	Weak H-Bonding	Wash Solvent
Polar Aprotic	DMSO	High	Dipole-Dipole, Cation Solvation	NMR Analysis, Synthesis
Ketone	Acetone	Very Low	Weak Dipole	Antisolvent Precipitation
Non-Polar	Toluene / Hexane	Insoluble	Induced Dipole (Negligible)	Impurity Extraction

Experimental Protocols: Accurate Determination

As a Senior Application Scientist, I recommend gravimetric analysis for high-solubility scenarios (Water) and HPLC for low-solubility scenarios (Organic solvents), as gravimetry becomes prone to error when residue masses are low.

Protocol A: Gravimetric Determination (High Solubility)

Scope: Water, Methanol.

- Saturation: Add excess **Monosodium Maleate Trihydrate** to 10 mL of solvent in a jacketed glass vial at 25°C.
- Equilibration: Stir at 500 RPM for 24 hours. Critical: Ensure solid phase remains present throughout.

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- Filtration: Filter the suspension using a 0.45 µm PVDF syringe filter (pre-heated to 25°C to prevent precipitation).
- Evaporation: Transfer a precise volume (

) to a tared weighing dish (

).
- Drying: Evaporate solvent under vacuum at 40°C until constant weight (

).
- Calculation:

Protocol B: Dynamic Saturation (Antisolvent/Organic)

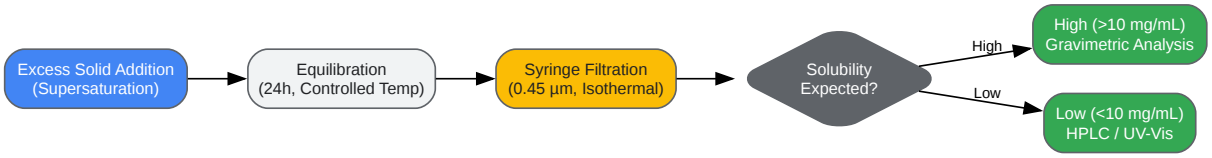
Scope: Acetone, IPA, Toluene.

- Preparation: Prepare a saturated solution as above.
- Sampling: Filter the supernatant.
- Dilution: Dilute the filtrate 1:100 with mobile phase (e.g., Water/MeOH).
- Quantification: Inject into HPLC (C18 Column, UV detection at 210 nm).
- Calibration: Compare against a standard curve of Maleic Acid (stoichiometrically adjusted for the sodium salt).

Diagram 2: Solubility Determination Workflow

This workflow ensures data integrity by accounting for temperature control and filtration artifacts.

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Caption: Decision matrix for selecting the appropriate analytical method based on estimated solubility range.

Applications in Process Chemistry

Buffer Preparation

Monosodium maleate is the conjugate base of the first ionization of maleic acid (

) and the conjugate acid of the second (

).

- Usage: It is most effective as a buffer component in the pH region of 5.5 – 7.0 (around

).

- Advantage: Unlike phosphate buffers, maleate buffers do not precipitate with calcium or magnesium ions, making them ideal for biological assays containing divalent cations.

Salt Selection & Crystallization

In drug development, "maleate" is a common counter-ion.

- Use Case: If a drug substance (base) is poorly soluble, reacting it with maleic acid to form the maleate salt often improves dissolution rates.

- Crystal Engineering: The trihydrate form of the sodium salt serves as a crystallographic standard for studying water channels in lattice structures. When designing a crystallization process for a maleate drug salt, acetone is the preferred antisolvent because it ensures high yield (low solubility of the salt) and is easily removed.

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